Using 2-Bromo-1-ethyl-4-methoxybenzene as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*2-Bromo-1-ethyl-4-methoxybenzene*
CAS No.:	*852946-96-4*
Cat. No.:	*B1528439*

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Application Note: Strategic Utilization of **2-Bromo-1-ethyl-4-methoxybenzene** in Pharmaceutical Synthesis

Executive Summary & Chemical Profile

2-Bromo-1-ethyl-4-methoxybenzene (CAS: 852946-96-4 or analogs depending on exact substitution priority) represents a specialized class of "Ortho-Alkylated Aryl Halides." In modern drug discovery, particularly within the metabolic (SGLT2 inhibitors) and oncology (kinase inhibitors) spaces, this intermediate serves as a critical scaffold.

Its structural value lies in its duality:

- The Ethyl Group (C1): Provides lipophilic bulk and metabolic stability, often occupying hydrophobic pockets in target proteins (e.g., SGLT2 receptors).
- The Methoxy Group (C4): Acts as a hydrogen bond acceptor or a "masked" phenol, allowing for late-stage diversification.

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- The Bromine Handle (C2): The site of reactivity. Crucially, its position ortho to the ethyl group creates significant steric hindrance, requiring specialized catalytic protocols for efficient cross-coupling.

Chemical Data Table:

Property	Specification
Molecular Formula	$C_9H_{11}BrO$
Molecular Weight	215.09 g/mol
Appearance	Clear to pale yellow liquid
Boiling Point	~245°C (Predicted)
Key Reactivity	Pd-Catalyzed Cross-Coupling, Li-Halogen Exchange
Storage	Inert atmosphere (Argon), 2-8°C, Light Sensitive

Critical Reaction Pathways

The utility of this intermediate hinges on two primary transformations: Lithiation (to create a nucleophile) and Palladium-Catalyzed Coupling (to act as an electrophile).

Pathway A: Lithium-Halogen Exchange (Nucleophilic Activation)

Due to the electron-donating methoxy group, the ring is electron-rich. However, the bromine atom allows for rapid Lithium-Halogen exchange using n-Butyllithium (n-BuLi). This generates an aryl lithium species that can be trapped with electrophiles (e.g., Borates, Aldehydes).

- Challenge: The ortho-ethyl group can impede the approach of bulky electrophiles.
- Solution: Use of cryogenic conditions (-78°C) and highly reactive electrophiles (e.g., Triisopropyl borate).

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Pathway B: Suzuki-Miyaura Cross-Coupling (Electrophilic Activation)

Using the molecule as the aryl halide in Suzuki coupling is the most common pharmaceutical application.

- Challenge: Oxidative addition of Pd(0) into the C-Br bond is slowed by the ortho-ethyl steric bulk.
- Solution: Utilization of electron-rich, bulky phosphine ligands (Buchwald Ligands like SPhos or XPhos) to facilitate the catalytic cycle.

Detailed Protocol A: Synthesis of the Boronic Acid Derivative

Objective: Convert **2-Bromo-1-ethyl-4-methoxybenzene** into (2-ethyl-5-methoxyphenyl)boronic acid. This is a common precursor for biaryl synthesis.

Reagents:

- Substrate: **2-Bromo-1-ethyl-4-methoxybenzene** (1.0 equiv)
- Reagent: n-Butyllithium (2.5 M in hexanes, 1.1 equiv)
- Electrophile: Triisopropyl borate (1.2 equiv)
- Solvent: Anhydrous THF (Tetrahydrofuran)
- Quench: 1M HCl

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, temperature probe, and addition funnel. Flush continuously with Argon.
- Solvation: Charge the flask with **2-Bromo-1-ethyl-4-methoxybenzene** and anhydrous THF (concentration ~0.2 M).

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- Cryogenic Cooling: Cool the solution to -78°C using a dry ice/acetone bath. Ensure internal temperature stabilizes below -75°C.
- Exchange: Add n-BuLi dropwise over 30 minutes. Crucial: Maintain internal temperature < -70°C to prevent benzylic deprotonation of the ethyl group.
- Equilibration: Stir at -78°C for 45 minutes. The solution may turn yellow/orange.
- Electrophile Addition: Add Triisopropyl borate dropwise.
- Warming: Allow the reaction to warm to room temperature (RT) naturally over 2 hours.
- Hydrolysis: Quench with 1M HCl (aqueous) and stir vigorously for 1 hour to hydrolyze the boronate ester to the boronic acid.
- Workup: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.[1]

Detailed Protocol B: Sterically Demanding Suzuki-Miyaura Coupling

Objective: Coupling **2-Bromo-1-ethyl-4-methoxybenzene** with a heteroaryl boronic acid. This protocol addresses the "Ortho-Effect" using a Third-Generation Buchwald Precatalyst.

Reagents:

- Electrophile: **2-Bromo-1-ethyl-4-methoxybenzene** (1.0 equiv)
- Nucleophile: Aryl Boronic Acid (1.2 equiv)
- Catalyst: XPhos Pd G2 (2 mol%) – Selected for high activity with hindered halides.
- Base: K_3PO_4 (Tribasic Potassium Phosphate, 2.0 equiv)
- Solvent: 1,4-Dioxane : Water (4:1 ratio)

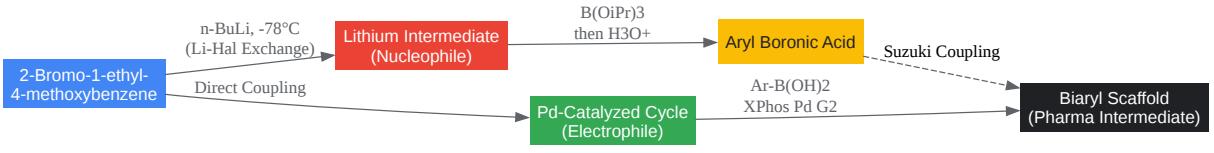
Step-by-Step Methodology:

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- Degassing: In a reaction vial, combine the aryl bromide, boronic acid, and base. Cap and purge with Argon for 5 minutes.
- Solvent Preparation: Sparge the Dioxane/Water mixture with Argon for 15 minutes to remove dissolved Oxygen (Oxygen poisons the Pd(0) species).
- Catalyst Addition: Add the XPhos Pd G2 catalyst quickly under a positive stream of Argon.
- Reaction: Seal the vial and heat to 80°C for 4-12 hours.
  - Note: The ethyl group steric hindrance requires thermal energy to drive the reductive elimination step.
- Monitoring: Monitor by HPLC. Look for the disappearance of the aryl bromide peak.
- Purification: Filter through a Celite pad to remove Palladium residues. Concentrate and purify via Flash Column Chromatography (Hexanes/Ethyl Acetate gradient).

Visualizing the Workflow

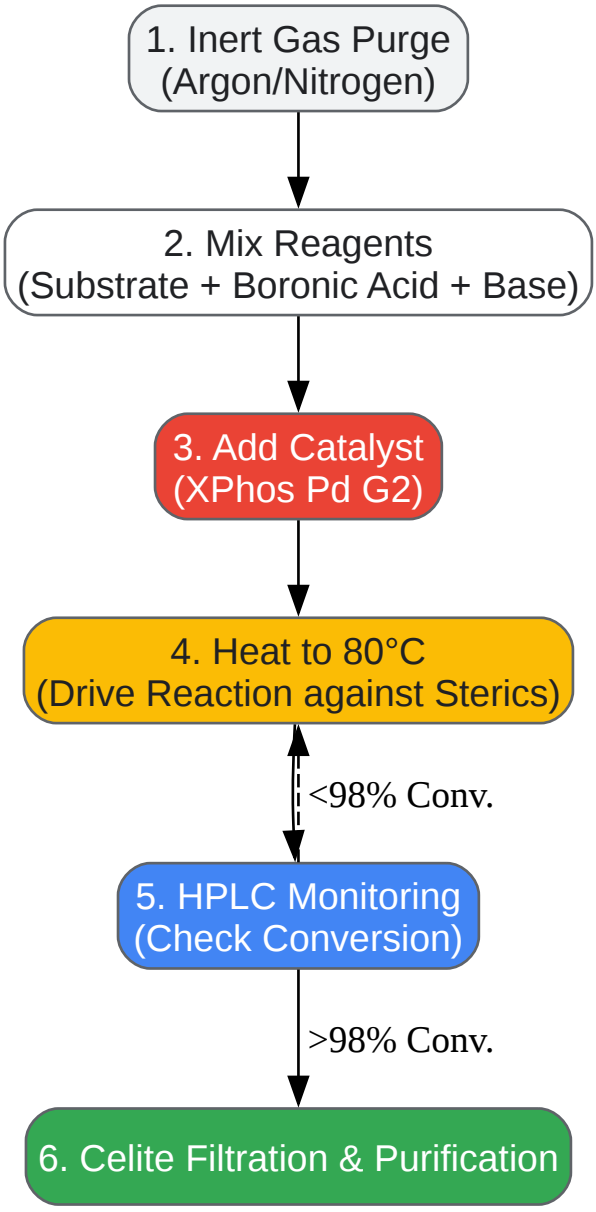
The following diagrams illustrate the reaction logic and the specific workflow for the Suzuki coupling.



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Caption: Divergent synthetic pathways: Activation as a Nucleophile (via Lithiation) vs. Electrophile (via Palladium Catalysis).

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Caption: Operational workflow for the Suzuki-Miyaura coupling of sterically hindered aryl bromides.

Quality Control & Impurity Management

When using this intermediate for GMP (Good Manufacturing Practice) synthesis, three impurities are common:

- De-brominated Analog (1-ethyl-4-methoxybenzene):

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- Cause: Moisture in the reaction (Protonation of the Ar-Li or Ar-Pd-H species).
- Control: Strictly anhydrous solvents (<50 ppm H_2O).

- Homocoupling (Biaryl dimer):
  - Cause: Presence of Oxygen during Suzuki coupling.
  - Control: Rigorous degassing (sparging) of solvents.[2]
- Regioisomers:
  - Cause: Impure starting material (e.g., 3-bromo isomer).
  - Control: Verify starting material 1H-NMR. The C3 proton (between Br and OMe) should appear as a doublet with meta-coupling (small J value) or a singlet depending on resolution, distinct from the C5/C6 protons.

References

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